Essential Safety and Operational Guide for 2-Chlorobenzoic Acid-13C7

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*2-Chlorobenzoic Acid-13C7*
Cat. No.:	*B12412596*

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This guide provides critical safety and logistical information for handling **2-Chlorobenzoic Acid-13C7** in a laboratory environment. Adherence to these procedures is essential for personnel safety and regulatory compliance.

Hazard Identification and Safety Data Summary

2-Chlorobenzoic Acid-13C7 is harmful if swallowed, causes skin irritation, and poses a risk of serious eye damage.[1] It is also harmful to aquatic life. The following table summarizes key quantitative safety data.

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Hazard Classification	GHS Pictogram	Signal Word	Hazard Statement	Toxicological Data
Acute Toxicity (Oral)		Warning	H302: Harmful if swallowed	LD50 Oral - Rat: 501 mg/kg[1][2]
Skin Corrosion/Irritation		Warning	H315: Causes skin irritation	Irritating to skin[1][3]
Serious Eye Damage/Eye Irritation		Danger	H318: Causes serious eye damage	Risk of serious damage to eyes[1]
Hazardous to the Aquatic Environment	None	No Signal Word	H402: Harmful to aquatic life	EC50 - Daphnia magna (Water flea): > 100 mg/l

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **2-Chlorobenzoic Acid-13C7** to prevent exposure.

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PPE Category	Specification	Rationale
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) approved standards.[4] A face shield may be required for splash hazards.	Protects against dust particles and splashes that can cause serious eye damage.[5]
Skin Protection	Wear a lab coat. Chemical-resistant gloves (e.g., Butyl rubber, Nitrile rubber) must be worn.[4]	Prevents skin irritation from direct contact.[3]
Respiratory Protection	A NIOSH/MSHA approved respirator is required if dust is generated or if working in an area with insufficient ventilation.[2][4]	Protects against inhalation of harmful dust particles.
Hand Protection	Handle with gloves that have been inspected prior to use. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices.[4]	Ensures barrier integrity and prevents cross-contamination.

Operational and Disposal Plans

Safe Handling Protocol

This protocol outlines the step-by-step procedure for the safe handling of **2-Chlorobenzoic Acid-13C7**.

1. Preparation:

- Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[5]

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- Work in a well-ventilated area, preferably within a chemical fume hood, especially when handling the solid form to avoid dust formation.[2][3]
- Don all required personal protective equipment (PPE) as specified in the table above.

2. Handling:

- Avoid contact with skin and eyes.[2][6]
- Do not breathe in dust.[2][6]
- Avoid ingestion and inhalation.[4]
- Keep the container tightly closed when not in use.[2][6]
- Ground all equipment containing the material to prevent static discharge.[2]

3. Storage:

- Store in a dry, cool, and well-ventilated place.[2][6]
- Keep the container tightly closed.[2][6]
- Store away from strong oxidizing agents and strong bases.[5]

Spill and Emergency Procedures

1. Small Spills (Solid):

- Use appropriate tools to carefully scoop the spilled solid into a designated and labeled waste disposal container.[2]
- Avoid generating dust during cleanup.
- Clean the affected area by spreading water on the contaminated surface and dispose of the cleaning materials according to local and regional authority requirements.[2]

2. Large Spills:

- Evacuate the area.
- Use a shovel to place the material into a convenient waste disposal container.[2]
- Finish cleaning by spreading water on the contaminated surface and allow it to be evacuated through the sanitary system if local regulations permit.[2]

3. First Aid:

- If Swallowed: Rinse mouth. Call a POISON CENTER or doctor if you feel unwell.

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- If on Skin: Wash with plenty of water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor.
- If Inhaled: Move the person to fresh air. Seek medical attention if you feel unwell.[6]

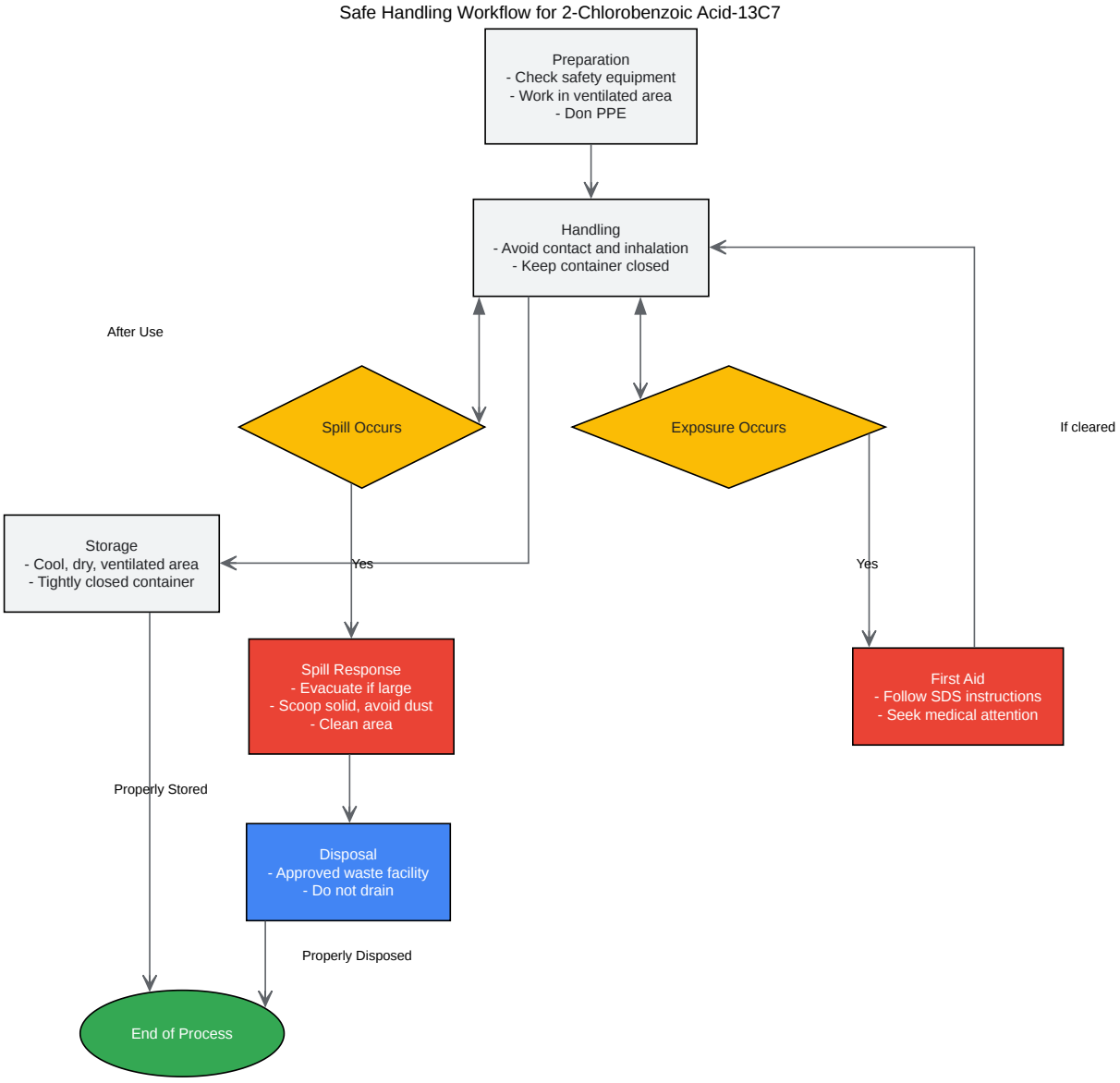
Disposal Plan

- Dispose of the contents and the container at an approved waste disposal plant.[4]
- Do not allow the chemical to enter drains as it is harmful to aquatic life.[4]
- Leave the chemical in its original container and do not mix it with other waste.
- Handle uncleaned containers in the same manner as the product itself.

Experimental Workflow

The following diagram illustrates the logical workflow for the safe handling of **2-Chlorobenzoic Acid-13C7**.

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Caption: Logical workflow for handling **2-Chlorobenzoic Acid-13C7**.

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